

# A Comprehensive Technical Guide to Zirconium Carbonate (CAS 57219-64-4)

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## Compound of Interest

Compound Name: *Zirconium carbonate*

Cat. No.: *B3424719*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Zirconium Carbonate**, also known as **Basic Zirconium Carbonate**, with a specific focus on its properties, synthesis, and applications relevant to scientific and industrial research.

## Core Physicochemical Properties

**Zirconium Carbonate** is a white, water-insoluble inorganic compound. It serves as a key precursor in the synthesis of other zirconium compounds, notably high-purity zirconium oxide (zirconia).<sup>[1]</sup> It is generally supplied as a moist, inhomogeneous powder or cake containing approximately 40%  $\text{ZrO}_2$ .<sup>[2][3]</sup>

The quantitative physicochemical properties of **Zirconium Carbonate** (CAS 57219-64-4) are summarized in the table below.

Property	Value	Citations
CAS Number	57219-64-4	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Synonyms	Basic Zirconium Carbonate, Zirconium(IV) Carbonate Basic, Zirconium(IV) Carbonate Hydroxide Oxide	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Formula	$\text{Zr}(\text{OH})_2\text{CO}_3 \cdot \text{ZrO}_2$ (also represented as $\text{CH}_2\text{O}_7\text{Zr}_2$ )	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Molecular Weight	308.47 g/mol	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Appearance	White powder, paste, or moist, inhomogeneous amorphous cake	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Melting Point	Decomposes at 135 °C	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[10]</a> <a href="#">[12]</a>
Density	2.2 g/cm <sup>3</sup> (Note: a value of 0.651 g/cm <sup>3</sup> has also been reported)	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[12]</a>
Solubility	Insoluble in water. <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[10]</a> <a href="#">[11]</a> Soluble in mineral and organic acids, as well as alkaline carbonates. <a href="#">[2]</a> <a href="#">[10]</a> <a href="#">[11]</a>	
Purity/Composition	Typically contains a minimum of 40% $\text{ZrO}_2 + \text{HfO}_2$ . <a href="#">[2]</a> Impurity limits include $\text{Fe}_2\text{O}_3$ (≤0.002%), $\text{TiO}_2$ (≤0.002%), and $\text{Na}_2\text{O}$ (≤0.05%). <a href="#">[2]</a>	

## Experimental Protocols

Detailed experimental methodologies are crucial for the synthesis and analysis of **Zirconium Carbonate**. The following sections provide protocols derived from established patents and analytical methods.

# Synthesis of High-Purity Basic Zirconium Carbonate

This protocol is adapted from a patented method for producing high-purity basic **zirconium carbonate** from a zirconium sulfate precursor.[\[2\]](#)[\[10\]](#)

**Objective:** To synthesize high-purity basic **zirconium carbonate** through a multi-step precipitation and purification process.

## Materials:

- Technically pure zirconium sulfate
- Sodium chloride (NaCl)
- Sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>)
- Concentrated hydrochloric acid (HCl)
- Deionized water

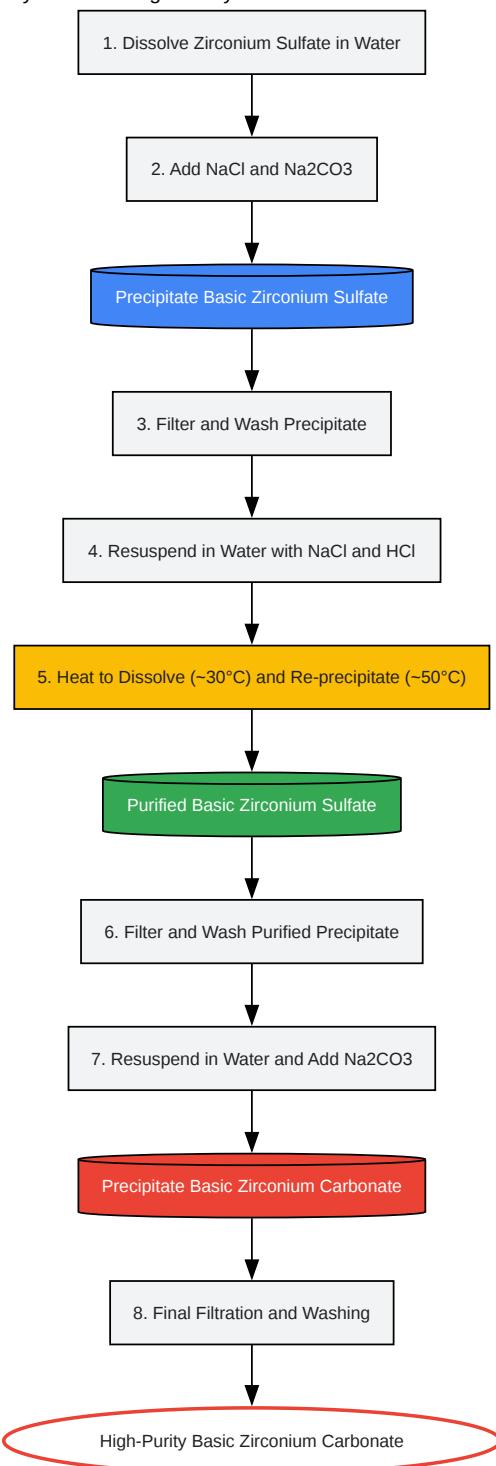
## Procedure:

- **Step 1: Precipitation of Basic Zirconium Sulfate**
  - Dissolve 356.6 g of technically pure zirconium sulfate in 1.5 L of water with stirring and filter the solution until clear.
  - Add 50 g of sodium chloride to the clear solution and stir vigorously.
  - Gradually add a total of 148.4 g of sodium carbonate portionwise to the solution.
  - Continue stirring for an additional 20 minutes to ensure complete precipitation.
  - Filter the resulting precipitate (basic zirconium sulfate) and wash it with water.
- **Step 2: Purification of Basic Zirconium Sulfate**
  - Suspend the moist filter cake from Step 1 in 1 L of water.

- Add 70 g of sodium chloride and 50 ml of concentrated hydrochloric acid to the suspension.
- Warm the mixture gently with stirring. The suspended solid will dissolve at approximately 30°C.
- Continue heating the solution; the purified basic zirconium sulfate will re-precipitate at around 50°C.
- Heat the suspension to approximately 80°C for 15 minutes with stirring.
- Allow the suspension to cool slightly, then filter off the purified basic zirconium sulfate and wash it with water.

- Step 3: Conversion to Basic Zirconium Carbonate
  - Suspend the purified basic zirconium sulfate from Step 2 in 1 L of water.
  - Add an amount of sodium carbonate that is at least stoichiometrically equivalent to the amount of basic zirconium sulfate.
  - The **basic zirconium carbonate** will precipitate. Filter the final product and wash it thoroughly with water to remove soluble impurities.

## Synthesis of High-Purity Basic Zirconium Carbonate

[Click to download full resolution via product page](#)**Workflow for the synthesis of high-purity basic zirconium carbonate.**

## Analysis of Zirconium Content by EDTA Titration

A common method for determining the zirconium content in zirconium compounds is through direct titration with ethylenediaminetetraacetic acid (EDTA).[\[9\]](#)

Objective: To quantify the zirconium concentration in a sample.

Materials:

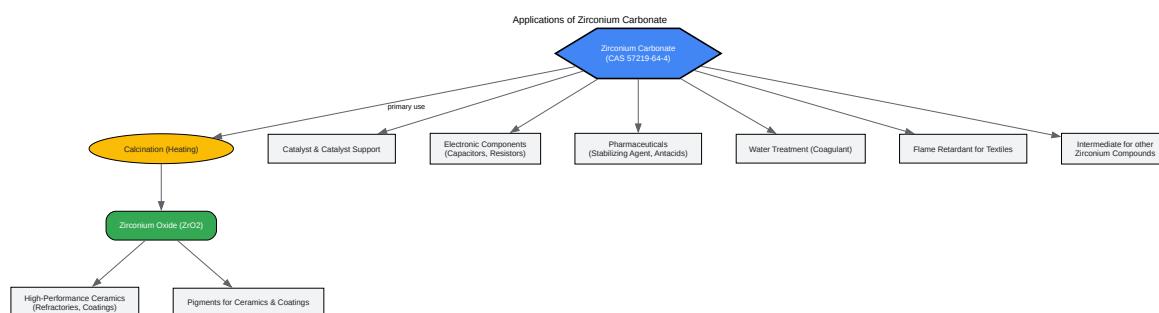
- **Zirconium Carbonate** sample
- EDTA standard solution
- Acidic buffer (pH 1)
- Eriochrome cyanine R indicator
- Deionized water

Procedure:

- Accurately weigh a sample of **Zirconium Carbonate**.
- Dissolve the sample in an acidic aqueous solution (e.g., dilute sulfuric or hydrochloric acid).
- Add an acidic buffer to maintain the pH at approximately 1.
- Add a few drops of Eriochrome cyanine R indicator to the solution.
- Titrate the solution directly with a standardized EDTA solution.
- The endpoint is observed when the color of the solution changes sharply. For higher accuracy, the equivalence point can be determined photometrically using an Optrode at a wavelength of 520 nm.[\[9\]](#)
- Calculate the zirconium content based on the volume and concentration of the EDTA titrant used.

# Core Applications and Logical Relationships

**Zirconium Carbonate** is rarely an end-product itself but serves as a critical intermediate in various industrial and research applications. Its primary role is as a precursor for other zirconium chemicals, especially zirconium oxide, which is valued for its thermal stability and mechanical strength.[3][4]



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Key applications stemming from **Zirconium Carbonate**.

The applications of **Zirconium Carbonate** are diverse:

- Ceramics Industry: It is a crucial precursor for synthesizing zirconium oxide (zirconia), which is used in high-temperature refractory materials, ceramic coatings, and fibers due to its excellent thermal and mechanical properties.[4][6][10]
- Catalysis: It can be used as a catalyst or a precursor for zirconia-based catalysts in various chemical reactions, including esterification and biomass conversion.[3][4]
- Paints and Coatings: It is used in the production of pigments, providing high opacity and color stability, and can act as a drier auxiliary.[4][5]
- Electronics: The compound is employed in manufacturing electronic components like capacitors and resistors due to the dielectric properties of its derivatives.[4][6]
- Pharmaceuticals: It has been investigated for use in drug delivery systems and as a stabilizing agent in drug formulations.[3][6] It also finds application in the formulation of some over-the-counter antacids.[4]
- Water Treatment: It can serve as an effective coagulant in water purification processes to help remove impurities.[6]
- Textiles: It is used in the textile industry as a flame retardant.[4]

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## References

- 1. DSpace [dr.lib.iastate.edu]
- 2. [patents.justia.com](http://patents.justia.com) [patents.justia.com]
- 3. CA1042179A - Production of zirconium carbonate - Google Patents [patents.google.com]
- 4. Zirconium basic carbonate preparation by low-temperature solid-phase reaction method [ysjskxygc.xml-journal.net]

- 5. US3961026A - Method of producing basic zirconium carbonate - Google Patents [patents.google.com]
- 6. benchchem.com [benchchem.com]
- 7. DETERMINATION OF ZIRCONIUM IN ZIRCONIUM DRIERS. EDTA TITRATION IN 1 TO 4 SULFURIC ACID (Journal Article) | OSTI.GOV [osti.gov]
- 8. scribd.com [scribd.com]
- 9. Determination of zirconium using automatic photometric titration | Metrohm [metrohm.com]
- 10. US4283377A - Process for the preparation of basic zirconium carbonate of high purity - Google Patents [patents.google.com]
- 11. benchchem.com [benchchem.com]
- 12. US7101519B2 - Zirconium basic carbonate and methods of making the same - Google Patents [patents.google.com]
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